

Technical Guide: Massarigenin C (CAS 496926-08-0)

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Compound of Interest

Compound Name: *massarigenin C*

Cat. No.: *B1249984*

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Primary Classification: Bioactive Polyketide / Rosigenin Analogue Source Organism: *Massarina tunicata* (Freshwater Ascomycete)

Executive Summary

Massarigenin C (CAS 496926-08-0) is a secondary metabolite belonging to the rosigenin class of polyketides, isolated from the freshwater aquatic fungus *Massarina tunicata*.

Chemically, it is defined by a unique spiro[4.5]decane skeleton containing an

-unsaturated ketone moiety. This structural feature distinguishes it from its congener, Massarigenin A, and imparts specific electrophilic reactivity. Primarily researched for its antibiotic properties against Gram-positive bacteria, **Massarigenin C** represents a scaffold of interest for drug discovery focused on novel antimicrobial mechanisms and spiro-lactone pharmacophores.

Chemical Profile & Identification

Physicochemical Data

Parameter	Data
CAS Number	496926-08-0
IUPAC Name	(Generic) Spiro[4.5]dec-8-ene-1,x-dione derivative
Molecular Formula	C H O
Molecular Weight	224.21 g/mol
Physical State	Colorless oil / Amorphous solid
Solubility	Soluble in MeOH, Acetone, DMSO; sparingly soluble in H O

Structural Characterization (NMR Spectroscopy)

Massarigenin C is the oxidized derivative of Massarigenin A. The structure is confirmed by the presence of a ketone carbonyl and a conjugated olefinic system.

Key

¹³C NMR Signals (125 MHz, Acetone-

):

- 196.1 ppm (C=O): Indicates the ketone carbonyl (C-1 position relative to the spiro system).
- 151.4, 127.8 ppm (C=C): Diagnostic signals for the 1,2-disubstituted olefin, confirming the -unsaturated system.^[1]
- Absence of Methine: Lacks the oxygenated methine signal (66.^[1]7) observed in Massarigenin A, confirming oxidation at this site.

Biosynthesis & Isolation Methodology

Source Organism[5]

- Organism: *Massarina tunicata* (Shearer & Fallah).[2][3]
- Strain: A-25-1 (ATCC 201760).
- Habitat: Submerged decorticated wood in freshwater ecosystems (e.g., Lemonweir River, WI).

Isolation Protocol

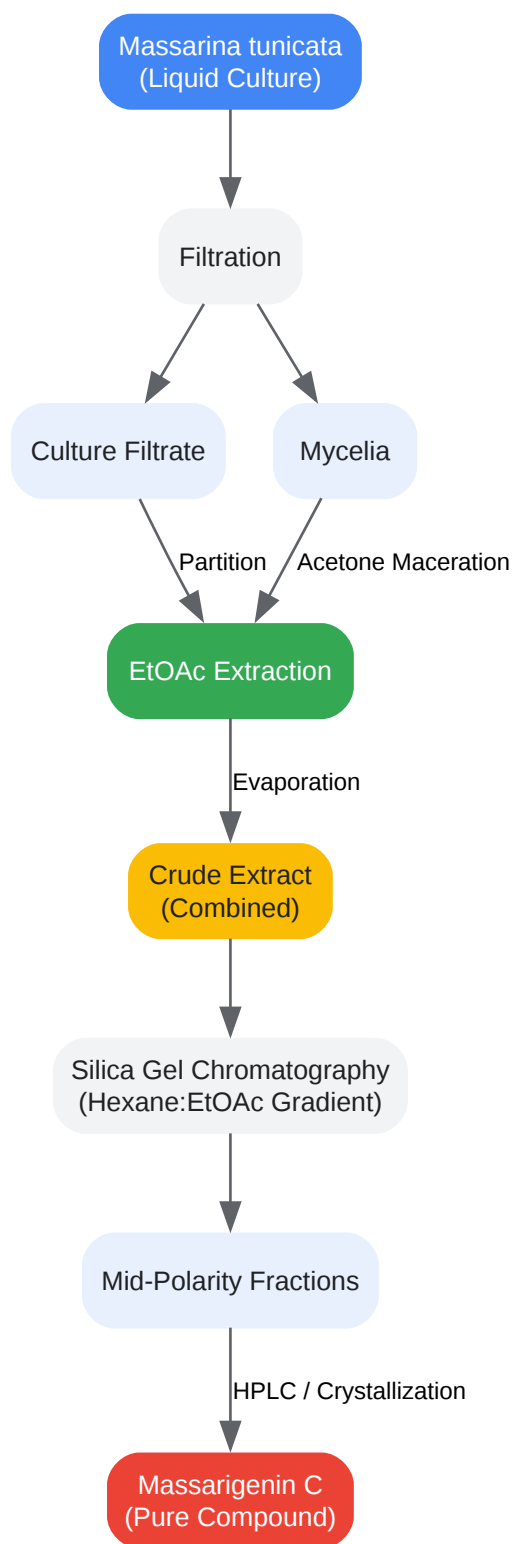
The following protocol is standardized for the isolation of rosigenin analogues from liquid fermentation cultures.

Step-by-Step Workflow:

- Cultivation: Inoculate *M. tunicata* mycelia into 250 mL Erlenmeyer flasks containing potato dextrose broth (PDB) or a defined glucose-yeast extract medium. Incubate at 25°C under stationary conditions for 21–28 days.
- Filtration: Separate mycelia from the culture broth using vacuum filtration (Whatman No. 1).
- Extraction:
 - Filtrate: Extract exhaustively with Ethyl Acetate (EtOAc) (3 x equal volume).
 - Mycelium: Macerate in Acetone, filter, evaporate solvent, and partition the residue between water and EtOAc.
- Consolidation: Combine organic layers, dry over anhydrous Na₂SO₄, and concentrate in vacuo to yield the crude extract.
- Purification (Chromatography):
 - Stationary Phase: Silica gel (230–400 mesh).

- Mobile Phase Gradient: Hexane:EtOAc (start 4:1 100% EtOAc) followed by EtOAc:MeOH.
- Isolation: **Massarigenin C** elutes in mid-polarity fractions (typically 40-60% EtOAc). Final purification may require semi-preparative HPLC (C18 column, MeOH:H₂O gradient).

Visualization: Isolation Workflow



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Caption: Standardized isolation workflow for **Massarigenin C** from fungal fermentation broth.

Pharmacological Mechanisms

Antimicrobial Activity

Massarigenin C exhibits antibiotic activity, specifically against Gram-positive bacteria.

- Target Spectrum: Staphylococcus aureus, Bacillus subtilis.[3]
- Potency: While less potent than standard antibiotics (e.g., gentamicin), it demonstrates significant growth inhibition in microdilution assays.

Mechanism of Action (SAR)

The biological activity of **Massarigenin C** is intrinsically linked to its electrophilic nature.

- Michael Acceptor: The α,β -unsaturated ketone moiety (C-1 ketone conjugated with C-2/C-3 olefin) acts as a Michael acceptor.
- Covalent Modification: This motif can undergo 1,4-nucleophilic addition with thiol groups (cysteine residues) on essential bacterial enzymes or transcription factors.
- Spiro-Lactone Ring: The rigid spiro[4.5]decane framework orients the reactive warhead, providing specificity for binding pockets in target proteins.

Visualization: Structure-Activity Relationship (SAR)



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Caption: Proposed mechanism of action driven by the electrophilic α,β -unsaturated ketone moiety.

Experimental Validation Protocols

Antibiotic Susceptibility Assay (Microdilution)

To validate the activity of **Massarigenin C**, use the standard broth microdilution method (CLSI guidelines).

- Preparation: Dissolve **Massarigenin C** in DMSO to a stock concentration of 10 mg/mL.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Final range: 128 g/mL to 0.25 g/mL). Ensure final DMSO concentration is <1%.
- Inoculum: Adjust bacterial suspension (*S. aureus* ATCC 29213) to CFU/mL.
- Incubation: Add 100 L of inoculum to each well. Incubate at 37°C for 16–20 hours.
- Readout: Determine Minimum Inhibitory Concentration (MIC) visually as the lowest concentration preventing visible turbidity. Use Resazurin dye (0.01%) for enhanced sensitivity (blue pink indicates growth).

References

- Oh, H., Swenson, D. C., Gloer, J. B., & Shearer, C. A. (2003). New Bioactive Rosigenin Analogues and Aromatic Polyketide Metabolites from the Freshwater Aquatic Fungus *Massarina tunicata*.^[3] *Journal of Natural Products*, 66(1), 73–79.^[3]
- BOC Sciences. Massarigenin A (Related Congener Data). BOC Sciences Product Catalog.
- PubChem. Compound Summary: Rosigenin Analogues. National Library of Medicine.

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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Massarinolins A-C: new bioactive sesquiterpenoids from the aquatic fungus massarina tunicata - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. New bioactive rosigenin analogues and aromatic polyketide metabolites from the freshwater aquatic fungus Massarina tunicata - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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